

# interpreting unexpected results with GSK2818713

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## Compound of Interest

Compound Name: GSK2818713

Cat. No.: B12426424

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## Technical Support Center: GSK2818713

This technical support center provides guidance for researchers, scientists, and drug development professionals who may encounter unexpected results while working with **GSK2818713**, a potent hepatitis C virus (HCV) NS5A replication complex inhibitor. While published data indicates high specificity and a favorable preclinical profile for **GSK2818713**, this guide offers troubleshooting strategies for potential unforeseen experimental outcomes.<sup>[1]</sup>

## Frequently Asked Questions (FAQs)

Q1: What are the known off-target effects of **GSK2818713**?

A: Based on publicly available information, **GSK2818713** is a highly specific inhibitor of the HCV NS5A protein.<sup>[1]</sup> Preclinical studies have not reported significant off-target effects. However, as with any small molecule inhibitor, the potential for off-target interactions cannot be entirely excluded, especially at high concentrations. If you suspect off-target effects, consider performing a broad kinase panel screening or a similar off-target profiling assay.

Q2: My in-vitro results with **GSK2818713** are not consistent with published data. What could be the reason?

A: Discrepancies in in-vitro results can arise from several factors. These may include variations in cell lines, passage number, reagent quality, and assay conditions. It is crucial to ensure that

the experimental setup is consistent with established protocols. Refer to the detailed experimental protocols section for standardized assay conditions.

Q3: Is there any known resistance profile for **GSK2818713**?

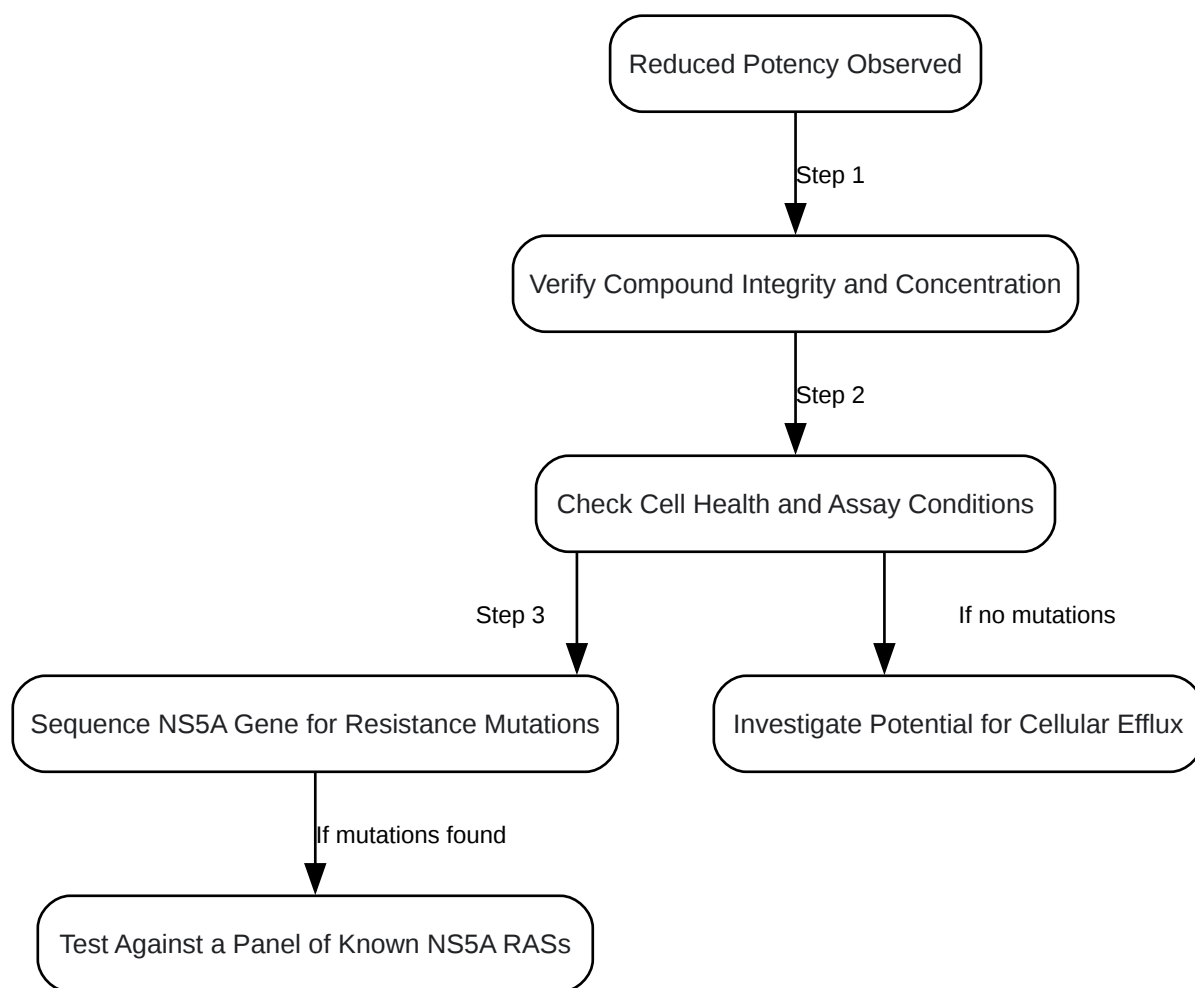
A: While **GSK2818713** has shown broad genotype coverage and a high barrier to resistance in preclinical studies, the emergence of resistance is a possibility with any antiviral agent.<sup>[1]</sup> Resistance to NS5A inhibitors is often associated with specific mutations in the NS5A protein. If you observe a loss of potency, it is advisable to sequence the NS5A gene in your HCV replicon or virus to identify any potential resistance-associated substitutions.

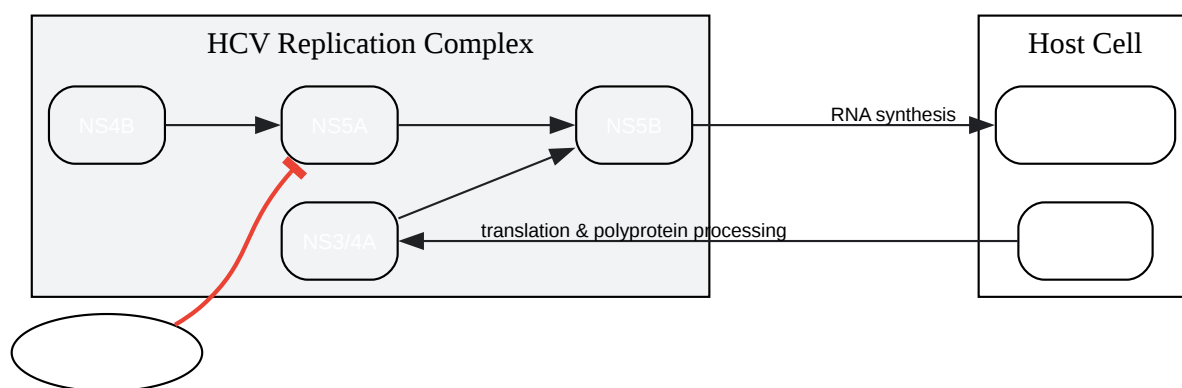
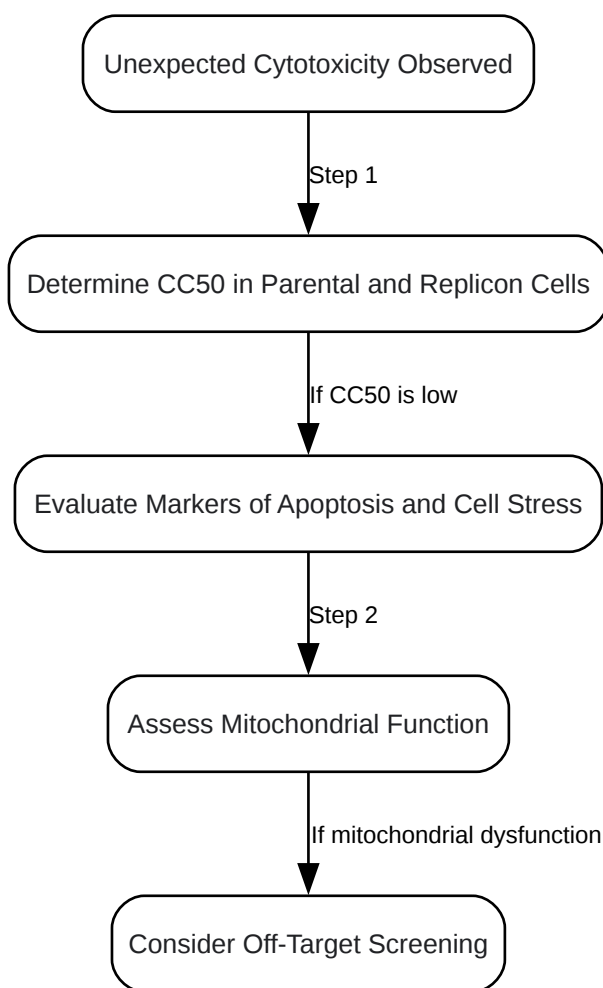
## Troubleshooting Guide

This guide addresses specific hypothetical issues you might encounter during your experiments with **GSK2818713**.

### Scenario 1: Reduced Potency or Loss of Antiviral Activity

You observe a significant increase in the EC<sub>50</sub> value of **GSK2818713** in your HCV replicon assay compared to previously established values.





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## References

- 1. GSK2818713, a Novel Biphenylene Scaffold-Based Hepatitis C NS5A Replication Complex Inhibitor with Broad Genotype Coverage - PubMed [pubmed.ncbi.nlm.nih.gov]
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